

Application Notes: DNBS-Induced Colitis Model in Mice

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,4-Dinitrobenzenesulfonic acid

CAS No.: 89-02-1

Cat. No.: B1218727

[Get Quote](#)

The dinitrobenzene sulfonic acid (DNBS)-induced colitis model is a widely utilized and reproducible animal model for studying inflammatory bowel disease (IBD), particularly aspects that mimic Crohn's disease.[1][2] When administered intrarectally, DNBS acts as a hapten, binding to colonic proteins and triggering a cell-mediated immune response. This leads to a transmural inflammation characterized by a Th1-dominant cytokine profile, involving significant infiltration of lymphocytes and neutrophils into the colonic mucosa.[1][3]

This model is particularly valuable for investigating the pathogenesis of IBD, including the roles of environmental triggers like stress and diet, mechanisms of mucosal injury and repair, and the efficacy of potential therapeutic agents.[1] Key features of DNBS-induced colitis include weight loss, diarrhea, mucosal ulceration, and thickening of the colonic wall, primarily in the distal colon.[1][2] The inflammatory response involves the activation of key signaling pathways, most notably NF- κ B, which drives the expression of pro-inflammatory cytokines such as TNF- α , IL-6, and IL-1 β . [1][4][5] Researchers utilize this model to screen anti-inflammatory drugs, study T-cell dependent immune mechanisms, and explore the role of the enteric nervous system in intestinal inflammation.[1]

Experimental Protocols

Protocol for Induction of DNBS Colitis in Mice

This protocol details the procedure for inducing acute colitis in mice via intrarectal administration of DNBS.

Materials:

- Dinitrobenzene sulfonic acid (DNBS)
- Ethanol (30%-50%)
- Phosphate-buffered saline (PBS)
- Anesthetic (e.g., isoflurane, or ketamine/xylazine cocktail)
- 1 ml syringe
- Polyethylene catheter (e.g., PE-50) or a flexible gavage needle
- Tear gel or veterinary eye lubricant
- 8% Sucrose and 0.2% Saline solution for drinking water

Procedure:

- **Preparation of DNBS Solution:** Freshly prepare the DNBS solution. Dissolve 2-6 mg of DNBS in 100 μ L of 30%-50% ethanol per mouse.^[1] The optimal concentration of both DNBS and ethanol should be determined empirically at each research facility, as it can vary based on mouse strain, sex, and gut microbiota.^{[1][6]}
- **Animal Preparation:** Anesthetize the mouse using a chosen anesthetic method (e.g., isoflurane inhalation).^[7] Apply tear gel to the eyes to prevent drying.
- **Catheter Insertion:** Attach the catheter to a 1 ml syringe and draw up 100 μ L of the DNBS solution. Gently insert the catheter into the rectum to a depth of approximately 3-4 cm.^[2] A small amount of the solution can be used to lubricate the colon for easier insertion.^[2]

- DNBS Administration: Slowly inject the 100 μ L of DNBS solution into the colon.[1][2]
- Post-Administration Care: After injection, immediately position the animal in a head-down vertical position for at least 90 seconds to ensure the solution is distributed within the distal colon and to prevent leakage.[1][2]
- Recovery and Monitoring: Return the mouse to its cage for recovery. To prevent dehydration, provide drinking water supplemented with 8% sucrose and 0.2% saline for the first week.[1][2] Monitor the animals daily for body weight, stool consistency, and signs of rectal bleeding for the duration of the experiment.[1] Colitis typically develops over 3-5 days.[1]

Control Group: Administer the vehicle (e.g., 100 μ L of 50% ethanol) to control mice using the same procedure.[2]

Assessment of Disease Activity Index (DAI)

The DAI is a scoring system used to quantify the clinical signs of colitis.[8][9] It is a composite score based on weight loss, stool consistency, and rectal bleeding.

Procedure:

- Record the initial body weight of each mouse before DNBS administration.
- On each subsequent day, weigh the mice and observe their stool and the perianal region for signs of bleeding.
- Assign a score for each of the three parameters according to the criteria in Table 2.
- Calculate the DAI score by summing the scores for weight loss, stool consistency, and bleeding. The total score ranges from 0 (healthy) to 12 (severe colitis).[8]

Myeloperoxidase (MPO) Activity Assay

MPO is an enzyme abundant in neutrophils, and its activity serves as a quantitative marker for neutrophil infiltration into the colonic tissue.[10]

Materials:

- Colon tissue sample (snap-frozen in liquid nitrogen)
- MPO Homogenization Buffer: 0.5% hexadecyltrimethylammonium bromide (HTAB) in 50 mM potassium phosphate buffer (pH 6.0)
- Assay Reagent:
 - o-dianisidine dihydrochloride solution
 - Potassium phosphate buffer (50 mM, pH 6.0)
 - 0.0005% Hydrogen peroxide (H₂O₂)
- Spectrophotometer (plate reader)

Procedure:

- Tissue Homogenization: Weigh the frozen colon segment. Homogenize the tissue in MPO Homogenization Buffer (e.g., 50 mg of tissue per 1 ml of buffer).[\[2\]](#)[\[11\]](#)
- Extraction: Subject the homogenate to one or more freeze-thaw cycles and brief sonication to ensure complete enzyme extraction.
- Centrifugation: Centrifuge the homogenate at high speed (e.g., 12,000 x g) for 15 minutes at 4°C. Collect the resulting supernatant.
- MPO Assay:
 - Add a small volume of the supernatant (e.g., 10 µL) to a well in a 96-well plate.[\[11\]](#)
 - Add the Assay Reagent containing o-dianisidine and H₂O₂ to the well.
 - Measure the change in absorbance at 460 nm over time using a spectrophotometer.[\[10\]](#)
- Data Analysis: MPO activity is expressed as units per gram of tissue, where one unit of MPO is defined as the amount of enzyme that degrades 1 µmol of H₂O₂ per minute.[\[10\]](#)

Histological Scoring of Colonic Damage

Histopathological analysis provides a detailed assessment of tissue damage and inflammation.

Procedure:

- Tissue Collection and Fixation: At the desired time point, euthanize the mice and collect the distal colon.[\[1\]](#) Fix the tissue in 10% neutral buffered formalin overnight.[\[2\]](#)
- Processing and Staining: Following fixation, process the tissues, embed them in paraffin, section them at 5 μm, and stain with hematoxylin and eosin (H&E).[\[2\]](#)
- Microscopic Evaluation: Examine the stained sections under a light microscope. Score the sections in a blinded manner based on the criteria outlined in Table 4.[\[1\]](#)[\[12\]](#) The total histological score is the sum of the individual parameter scores.

Data Presentation

Table 1: DNBS Colitis Induction Parameters

Parameter	Recommendation	Notes
Mouse Strain	C57BL/6, BALB/c, CD-1	C57BL/6 is commonly used. [1]
DNBS Dose	2-6 mg per mouse	Dose requires optimization. [1] [6]
Vehicle	100 μL of 30-50% Ethanol	Higher ethanol can cause some damage.
Administration	Intrarectal, 3-4 cm deep	Avoids administration into the stomach. [2]

| Timeline | Acute colitis develops in 3-5 days | Chronic models involve repeated DNBS doses. [\[1\]](#)[\[6\]](#) |

Table 2: Disease Activity Index (DAI) Scoring Criteria

Score	Weight Loss (%)	Stool Consistency	Rectal Bleeding
0	None	Normal, well-formed pellets	None
1	1-5%		
2	5-10%	Loose stools	Slight bleeding
3	10-15%		
4	>15%	Watery diarrhea	Gross bleeding

Adapted from various sources.[\[8\]](#)[\[9\]](#)[\[13\]](#) The final score is the sum of the three individual scores (0-12).

Table 3: Representative Quantitative Outcomes in DNBS-Induced Colitis

Parameter	Control Group	DNBS-Treated Group	Reference
DAI Score (Day 5)	0 - 0.5	4 - 8	[14]
MPO Activity (U/g tissue)	Low / Baseline	Significantly Increased	[1] [15]
TNF- α (pg/mg tissue)	Low / Baseline	Significantly Increased	[6] [16]
IL-6 (pg/mg tissue)	Low / Baseline	Significantly Increased	[6] [16] [17]

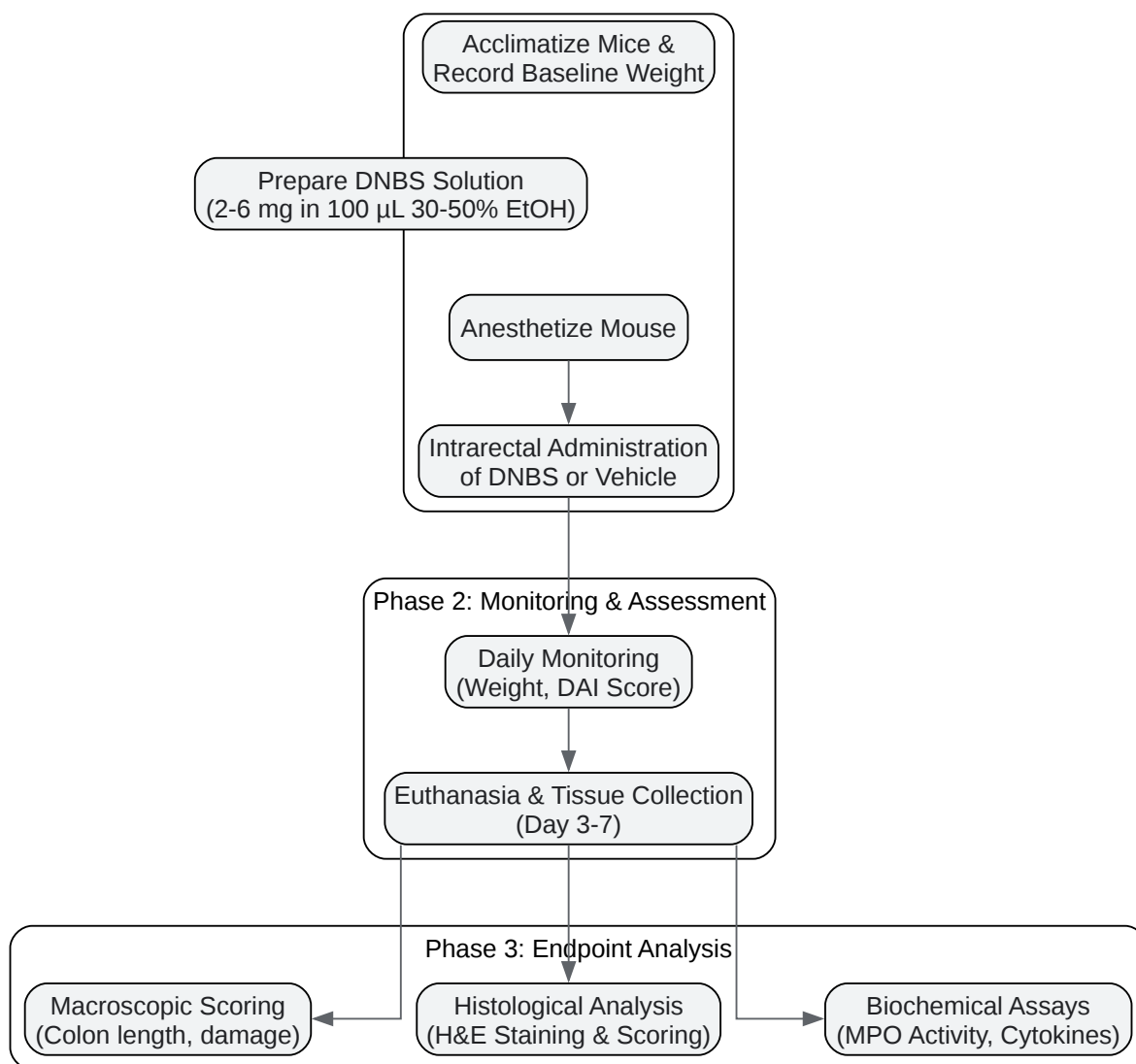
| IL-1 β (pg/mg tissue) | Low / Baseline | Significantly Increased |[\[16\]](#) |

Table 4: Histological Scoring Criteria for Colitis

Score	Severity of Inflammation	Extent of Inflammation	Crypt Damage	% Area Involved
0	None	None	None	0%
1	Mild	Mucosa	Basal 1/3 damaged	1-25%
2	Moderate	Mucosa & Submucosa	Basal 2/3 damaged	26-50%
3	Severe	Transmural	Crypts lost, ulceration	51-75%
4	-	-	Crypts lost, extensive ulceration	76-100%

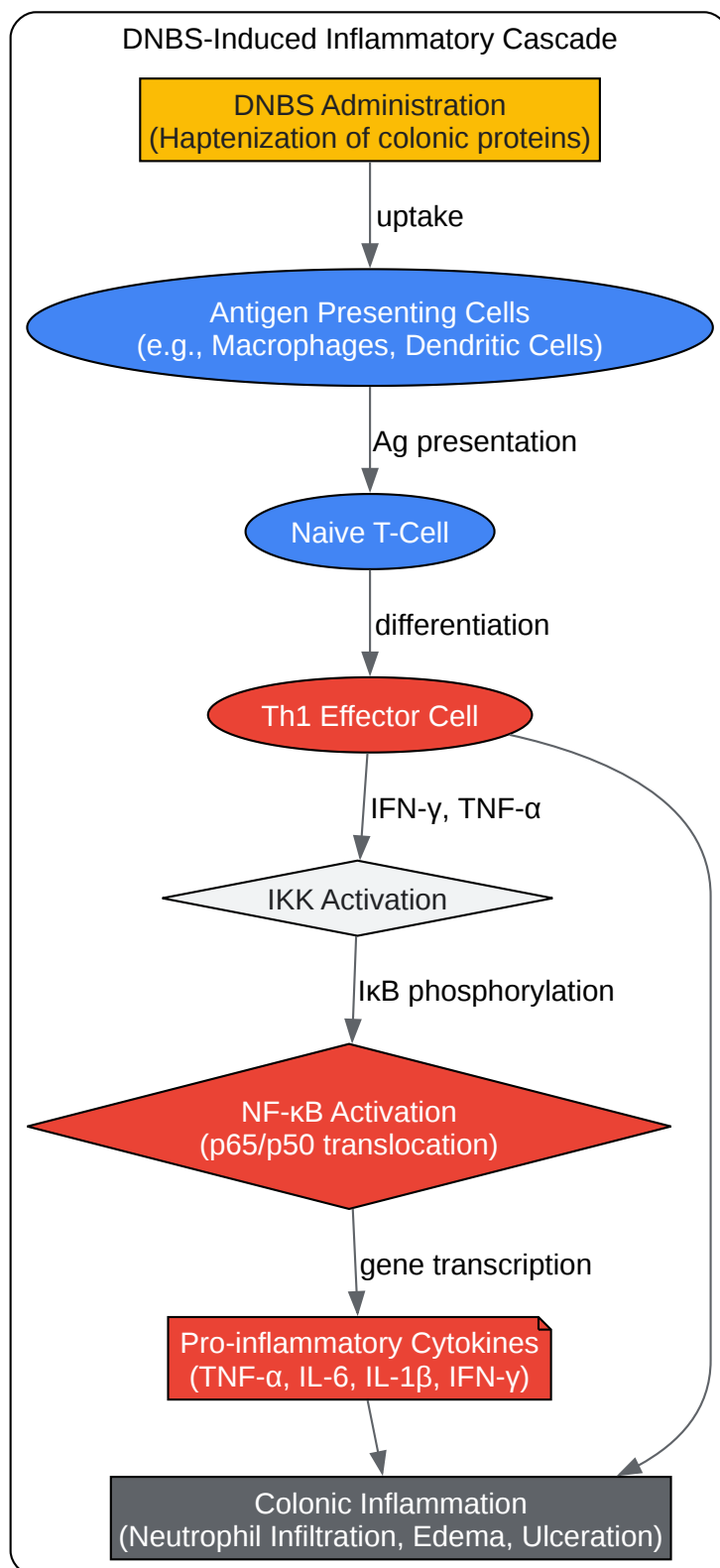
This is a composite scoring system adapted from multiple sources.[\[1\]](#)[\[12\]](#)[\[18\]](#) The final score can be a sum or average of these parameters.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for DNBS-induced colitis in mice.



[Click to download full resolution via product page](#)

Caption: Key signaling pathway in DNBS-induced colitis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DNBS/TNBS Colitis Models: Providing Insights Into Inflammatory Bowel Disease and Effects of Dietary Fat - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Video: DNBS/TNBS Colitis Models: Providing Insights Into Inflammatory Bowel Disease and Effects of Dietary Fat [[jove.com](https://www.jove.com/)]
- 3. Chemically induced mouse models of acute and chronic intestinal inflammation | Springer Nature Experiments [experiments.springernature.com]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. Frontiers | A Versatile New Model of Chemically Induced Chronic Colitis Using an Outbred Murine Strain [[frontiersin.org](https://www.frontiersin.org/)]
- 7. Mouse model of post-colitis (DNBS) chronic visceral hypersensitivity. [[protocols.io](https://www.protocols.io)]
- 8. atlantispress.com [atlantispress.com]
- 9. Adequate Dextran Sodium Sulfate-induced Colitis Model in Mice and Effective Outcome Measurement Method - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 10. Measuring Myeloperoxidase Activity as a Marker of Inflammation in Gut Tissue Samples of Mice and Rat - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. researchgate.net [researchgate.net]
- 12. mdpi.com [mdpi.com]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. Distinct Cytokine Patterns Identified from Multiplex Profiles of Murine DSS and TNBS-Induced Colitis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- [18. Systematic Scoring Analysis for Intestinal Inflammation in a Murine Dextran Sodium Sulfate-Induced Colitis Model - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Notes: DNBS-Induced Colitis Model in Mice]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1218727/docs#application-notes-dnbs-induced-colitis-model-in-mice\]](https://www.benchchem.com/product/b1218727/docs#application-notes-dnbs-induced-colitis-model-in-mice)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)